

SB-399885 hydrochloride solubility in water and DMSO

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Compound of Interest

Compound Name: SB-399885 hydrochloride

Cat. No.: B1663417

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Technical Support Center: SB-399885 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **SB-399885 hydrochloride** in water and DMSO. It includes detailed solubility data, troubleshooting guides for common experimental issues, and standardized protocols.

Solubility Data

The solubility of **SB-399885 hydrochloride** can vary slightly between different sources and batches. The following table summarizes the available quantitative data for solubility in dimethyl sulfoxide (DMSO) and aqueous solutions.

| Solvent | Concentration (mg/mL) | Concentration (mM) | Notes |
|----------------|-----------------------|--|---|
| DMSO | ~30 mg/mL[1][2] | ~62 mM | May require sonication to fully dissolve.[3] |
| 100 mg/mL[3] | ~207 mM | Hygroscopic DMSO can impact solubility; use newly opened solvent.[3] | |
| 48.28 mg/mL[4] | 100 mM[4][5][6] | --- | |
| Water | 6.67 mg/mL[3] | ~13.8 mM | Requires sonication and warming to 60°C. [3] |
| 48.28 mg/mL[4] | 100 mM[4][5][6] | --- | |
| PBS (pH 7.2) | ~10 mg/mL[1][2] | ~20.7 mM | Aqueous solutions are not recommended for storage for more than one day.[1] |

Note: The molecular weight of **SB-399885 hydrochloride** is 482.8 g/mol .[1][2] Calculations for molarity are based on this value.

Troubleshooting Guide & FAQs

This section addresses common issues encountered when preparing solutions of **SB-399885 hydrochloride**.

Question: My **SB-399885 hydrochloride** is not fully dissolving in the solvent. What should I do?

Answer:

If you are experiencing difficulty dissolving **SB-399885 hydrochloride**, follow these steps:

- **Verify Solvent Quality:** For DMSO stock solutions, ensure you are using a new, unopened bottle of anhydrous, high-purity DMSO. DMSO is hygroscopic and absorbed water can reduce the solubility of the compound.[\[3\]](#)
- **Sonication:** Sonicate the solution in a water bath for 10-15 minutes. This can help to break up any clumps of solid material and facilitate dissolution.[\[3\]](#)
- **Gentle Warming:** For aqueous solutions, gentle warming up to 60°C can aid solubility.[\[3\]](#) Avoid aggressive heating, which could degrade the compound.
- **pH Adjustment:** For aqueous solutions, ensure the pH of your buffer is 7.2. The solubility of **SB-399885 hydrochloride** is pH-dependent.[\[1\]](#)[\[2\]](#)
- **Start with Organic Solvent:** For aqueous experimental solutions, it is recommended to first dissolve the compound in a small amount of DMSO and then dilute it with your aqueous buffer.[\[1\]](#)

Question: My **SB-399885 hydrochloride** solution appears cloudy or has precipitated after dilution. How can I fix this?

Answer:

Cloudiness or precipitation upon dilution into an aqueous buffer is a common issue, often due to the lower solubility of the compound in aqueous solutions compared to DMSO.

- **Reduce Final Concentration:** The final concentration in your aqueous buffer may be too high. Refer to the solubility table to ensure you are not exceeding the solubility limit in your final experimental medium.
- **Increase DMSO Percentage (with caution):** A slightly higher percentage of DMSO in the final solution can help maintain solubility. However, be mindful that DMSO can have biological effects, so it is crucial to have a vehicle control with the same final DMSO concentration in your experiments.[\[1\]](#)
- **Filter Sterilization:** After dilution, you can filter the solution through a 0.22 µm filter to remove any undissolved particles before use in cell-based assays.[\[3\]](#)

Question: How should I store my **SB-399885 hydrochloride** solutions?

Answer:

- Solid Compound: Store the solid **SB-399885 hydrochloride** at -20°C.[\[1\]](#)
- DMSO Stock Solutions: Aliquot your stock solution into smaller, single-use volumes and store at -20°C. Stock solutions in DMSO are reported to be stable for up to 3 months at this temperature.[\[5\]](#)
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day. [\[1\]](#) Prepare fresh aqueous solutions for each experiment.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

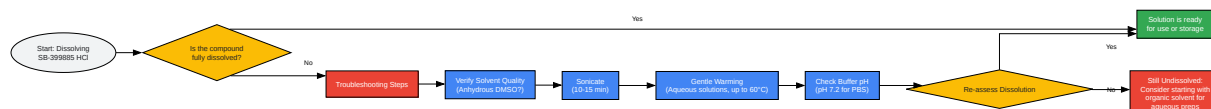
- Weighing: Accurately weigh out the desired amount of **SB-399885 hydrochloride** (FW: 482.8 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.83 mg.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO.
- Mixing: Vortex the solution and sonicate for 10-15 minutes until the solid is completely dissolved.
- Storage: Store the stock solution in aliquots at -20°C.[\[5\]](#)

Preparation of a Working Solution in Aqueous Buffer

- Starting with DMSO Stock: Take the required volume of your DMSO stock solution.
- Dilution: Slowly add the DMSO stock solution to your pre-warmed (if necessary) aqueous buffer while vortexing to ensure rapid mixing and prevent precipitation.
- Final Concentration: Ensure the final concentration of DMSO in your working solution is as low as possible and consistent across all experimental conditions, including the vehicle control.[\[1\]](#)

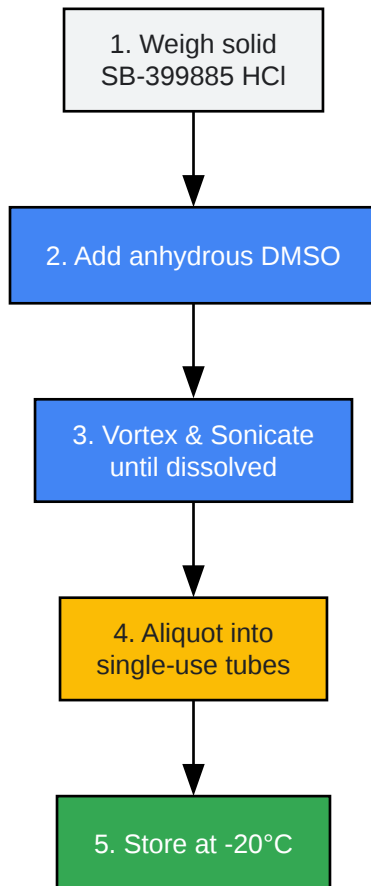
- Use Immediately: Use the freshly prepared aqueous working solution for your experiments. Do not store.[1]

Diagrams



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Caption: Troubleshooting workflow for dissolving **SB-399885 hydrochloride**.



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Caption: Protocol for preparing a DMSO stock solution of **SB-399885 hydrochloride**.

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